

Technical Guide: Solubility and Formulation of 2,6-Dihydroxybenzothiazole

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Compound of Interest

Compound Name: 2,6-Dihydroxybenzothiazole

CAS No.: 80567-65-3

Cat. No.: B1624654

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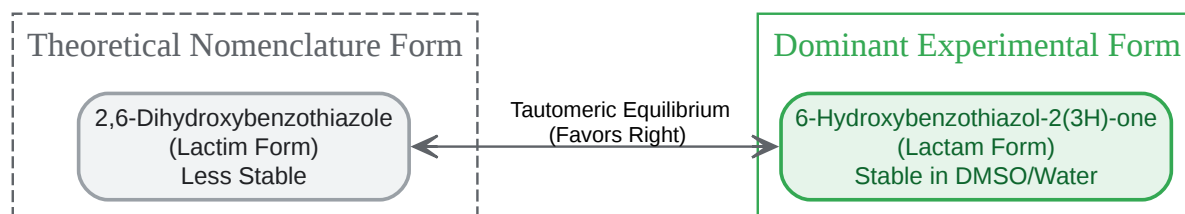
Physicochemical Identity & Structural Nuances

Before attempting formulation, it is critical to understand that "2,6-dihydroxybenzothiazole" is a nomenclature that masks a dominant tautomeric reality. This molecule does not exist primarily as a di-enol in solution.^{[1][2][3]}

- Preferred Tautomer: In both solid state and solution, the compound exists predominantly as 6-hydroxybenzothiazol-2(3H)-one (Lactam form).^{[1][2]}
- Implication: The "2-hydroxy" group functions chemically as a cyclic carbamate (urea-like), while the "6-hydroxy" group behaves as a classic phenol.^[1]
- CAS Number: 80567-65-3 (and related derivatives).^{[1][2]}
- Molecular Weight: 167.19 g/mol .^{[1][2]}
- XLogP3: ~1.4 (Moderate lipophilicity).^{[1][2]}

Tautomeric Equilibrium Diagram

The following diagram illustrates the shift from the theoretical "di-hydroxy" form to the stable "one" form, which dictates solubility behavior.



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Caption: The equilibrium heavily favors the benzothiazolinone (lactam) structure, affecting pKa and hydrogen bonding capacity.

Solubility Profile

A. Solubility in DMSO (Dimethyl Sulfoxide)

DMSO is the primary solvent of choice for preparing stock solutions of **2,6-dihydroxybenzothiazole**.^{[1][2]} The polar aprotic nature of DMSO disrupts the intermolecular hydrogen bonding of the crystal lattice effectively.

Parameter	Value / Characteristic	Notes
Solubility Limit	> 50 mM (approx. > 8 mg/mL)	High solubility due to disruption of amide-like H-bonds. ^{[1][2]}
Stability	High (Weeks at -20°C)	Phenolic oxidation is possible; store in amber vials. ^{[1][2]}
Hygroscopicity	Moderate	DMSO absorbs water; water uptake can cause precipitation of the compound over time. ^{[1][2]}

B. Solubility in Water & Aqueous Buffers

The compound exhibits poor solubility in neutral water due to the hydrophobic benzothiazole core and the strong crystal lattice energy of the lactam form.^[2] Solubility is strictly pH-dependent.^{[1][2]}

Medium	Solubility Estimate	Mechanism
Water (pH 7.0)	Low (< 0.1 mg/mL)	Neutral form dominates. ^{[1][2]} Hydrophobic effect limits solvation. ^{[1][2]}
Acidic (pH < 4)	Very Low	Protonation of any trace anions; maximum insolubility. ^{[1][2]}
Basic (pH > 10)	High (> 1 mg/mL)	Deprotonation of the 6-OH (Phenol, pKa ~9. ^{[1]5}) and N-H (pKa ~11). ^{[1][2]}

Experimental Protocols

Protocol A: Preparation of 50 mM Stock Solution

Objective: Create a stable, high-concentration stock for downstream dilution.

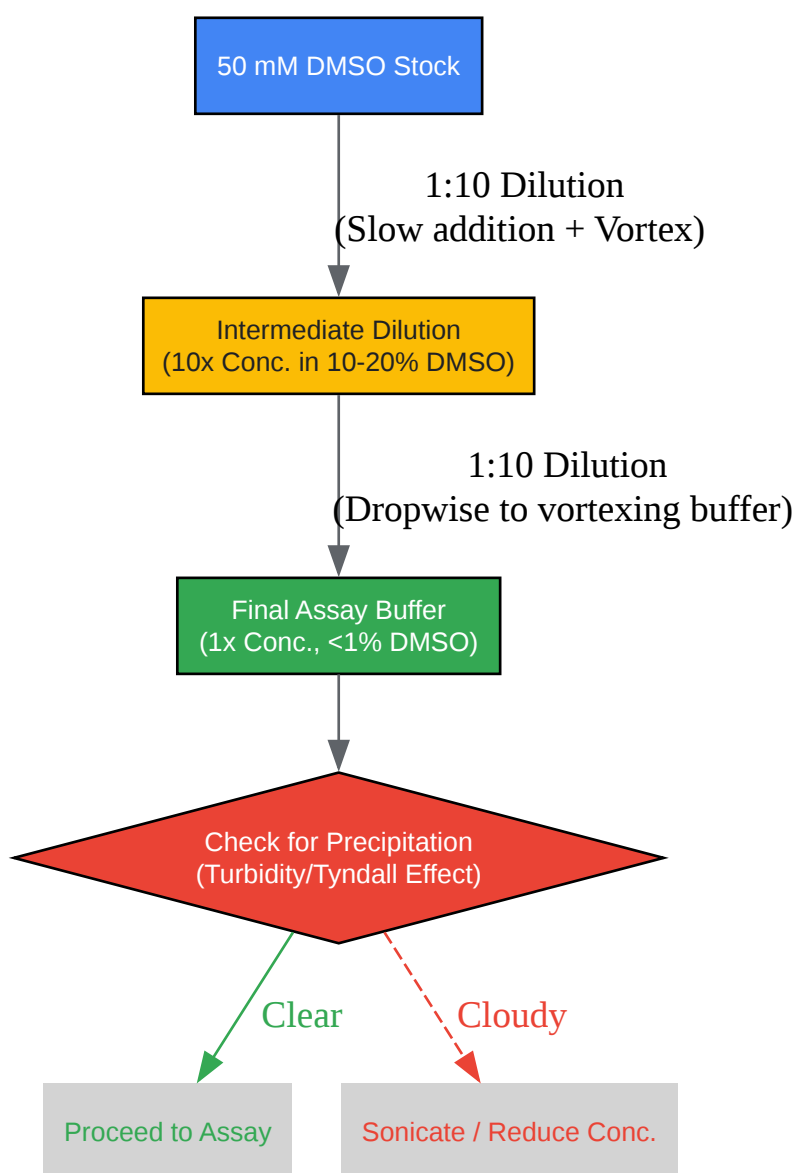
- Weighing: Accurately weigh 8.36 mg of **2,6-dihydroxybenzothiazole**.
- Solvation: Add 1.0 mL of anhydrous DMSO (Grade: ACS Spectrophotometric or Cell Culture Grade).
 - Why Anhydrous? Water contamination in DMSO lowers the solubility limit and can accelerate degradation.^{[1][2]}
- Dissolution: Vortex vigorously for 30-60 seconds. If solid remains, sonicate in a water bath at 37°C for 5 minutes.
 - Visual Check: Solution should be clear and colorless to pale yellow.^{[1][2]}
- Storage: Aliquot into amber glass vials (to prevent photolysis of the phenol group) and store at -20°C.

Protocol B: Aqueous Dilution (The "Self-Validating" Method)

Objective: Dilute the DMSO stock into aqueous buffer without inducing "crash-out" (precipitation).^{[1][2]}

The Challenge: Direct addition of high-concentration DMSO stock to water often causes immediate local precipitation because the solvent power drops faster than the compound can disperse.

Step-by-Step Workflow:



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Caption: Two-step dilution strategy minimizes local concentration shock, preventing amorphous precipitation.

- Prepare Intermediate: Dilute the 50 mM stock 1:10 into pure DMSO or a 50% DMSO/Water mix to create a 5 mM working solution.^{[1][2]} This reduces viscosity differences.^{[1][2]}
- Final Dilution: Add the working solution dropwise to the final buffer (PBS, HEPES) while vortexing the buffer.
- Validation: Shine a laser pointer (or bright light) through the tube.^{[1][2]} If a beam path is visible (Tyndall effect), micro-precipitation has occurred.^{[1][2]} Sonicate or filter (0.22 μ m) if necessary, but be aware filtration reduces concentration.^{[1][2]}

Critical Troubleshooting & Causality

pH Sensitivity (The pKa Factor)

The 6-hydroxyl group acts as a phenol.^{[1][2]}

- Mechanism: At pH < 9, the molecule is protonated (neutral).^[1] At pH > 10, it becomes a phenolate anion, drastically increasing water solubility.
- Action: If the compound precipitates in PBS (pH 7.4), consider raising the pH to 8.0 or 8.5 if your assay tolerates it. This ionizes a fraction of the population, stabilizing the solution.

DMSO "Freeze" Artifacts

DMSO freezes at 19°C.^{[1][2]}

- Issue: If stored in a fridge (4°C), the stock will freeze. Thawing repeatedly can cause moisture condensation inside the vial.^{[1][2]}
- Action: Thaw completely at room temperature and vortex before opening. Do not pipette from a semi-frozen slurry, as the concentration will be non-homogeneous.

Oxidative Instability

- Issue: Dihydroxy-aromatics are prone to oxidation to quinones (turning the solution brown/pink).[1][2]
- Action: Add antioxidants like Ascorbic Acid (1 mM) or DTT to the aqueous buffer if the assay runs longer than 24 hours.[1][2]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11491998, **2,6-Dihydroxybenzothiazole**. [1][2] Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: Benzothiazolinone derivatives and physicochemical properties. [1][2] (General scaffold reference). Retrieved from [\[Link\]](#) [1]

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Sources

- 1. 2,6-Dichlorobenzoxazole | C₇H₃Cl₂NO | CID 77175 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2,6-Dihydroxybenzothiazole | C₇H₅NO₂S | CID 11491998 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. CAS 387-46-2: 2,6-Dihydroxybenzaldehyde | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
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